

# Application Notes and Protocols for Ajicure MY-24 in One-Component Adhesives

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## Compound of Interest

Compound Name: Ajicure MY 24

Cat. No.: B1179765

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These application notes provide a comprehensive guide for utilizing Ajicure MY-24 as a latent hardener in the formulation of one-component epoxy adhesives. This document outlines the material's properties, formulation guidelines, and detailed experimental protocols for performance evaluation.

## Introduction to Ajicure MY-24

Ajicure MY-24 is an amine adduct-based latent curing agent and accelerator designed for one-component epoxy resin systems.<sup>[1][2][3]</sup> Its latency is a key feature, allowing for formulations with a long shelf life at ambient temperatures, while enabling rapid curing upon the application of heat.<sup>[4][5]</sup> This property is crucial for applications requiring a stable, pre-mixed adhesive that cures on demand. Ajicure MY-24 is particularly effective in promoting and accelerating the polymerization of epoxides at temperatures above 80°C.<sup>[1]</sup> It is supplied as a micro-ground powder, which ensures uniform dispersion within the epoxy resin matrix.<sup>[3]</sup>

Key benefits of using Ajicure MY-24 include:

- **Long Pot Life:** Formulations exhibit excellent storage stability, with a pot life of up to 3 months at 40°C.<sup>[4][6][7]</sup>
- **Low-Temperature Curing:** Achieves rapid curing at relatively low temperatures, typically between 80°C and 120°C.<sup>[6][8]</sup>

- **High Adhesive Strength:** Cured adhesives demonstrate superior mechanical properties, including high tensile shear strength.[1][7]
- **Versatility:** Can be used as a primary hardener or as an accelerator for other curing agents like dicyandiamide (DICY) and acid anhydrides.[1][5][8]

## Material Properties and Formulation Guidelines

### Physical and Chemical Properties

Property	Value
Chemical Type	Amine adduct with epoxy resin[2][3]
Appearance	Pale brown powder[6]
Particle Size	Average 10 µm[6]
Specific Gravity	1.21[6]
Melting Point	120°C[6]
Shelf Life	3 months[1]
Acute Oral Toxicity	LD50 (mouse) > 2.0 g/kg[6]

### Formulation Recommendations

The recommended usage level of Ajicure MY-24 depends on its role in the formulation:

- **As a Primary Hardener:** 15-25 parts per hundred resin (phr) with a liquid epoxy resin (EEW 190).[1]
- **As an Accelerator** (for DICY or acid anhydride systems): 1-5 phr.[1][5][8]

For optimal dispersion, it is recommended to mix Ajicure MY-24 with the epoxy resin using a vacuum mixer to prevent moisture absorption, which can negatively impact storage stability.[6] The use of a kneading roller should be minimized, and if necessary, Ajicure MY-24 should be added at the final stage of mixing.[6]

### Curing Characteristics and Performance Data

The curing schedule significantly influences the final properties of the adhesive. The following tables summarize typical performance data for Ajicure MY-24 in a standard Bisphenol A epoxy resin formulation.

## Curing Conditions and Pot Life

Hardener	Dosage (phr)	Curing Conditions	Pot Life at 40°C
Ajicure MY-24	25	100°C for 60 minutes[7]	3 months[7]
Ajicure MY-24	20	80-120°C for 30-60 minutes[8]	>1 month[8]

## Mechanical and Thermal Properties

Hardener	Dosage (phr)	Curing Schedule	Glass Transition Temp. (Tg)	Tensile Shear Strength
Ajicure MY-24	25	100°C for 60 min	100°C[4]	240 Kgf/cm <sup>2</sup> [4]
Ajicure MY-24	5	120°C for 30 min	104°C	Not Specified
Ajicure MY-24	5	120°C for 60 min	105°C	Not Specified
Ajicure MY-24	5	120°C for 240 min	116°C	Not Specified

Note: The Glass Transition Temperature (Tg) is a critical parameter indicating the temperature at which the cured epoxy transitions from a rigid, glassy state to a more rubbery state.[9] It is influenced by the degree of cure, with higher temperatures and longer curing times generally resulting in a higher Tg.[9]

## Experimental Protocols

The following are detailed protocols for the preparation and testing of one-component epoxy adhesives formulated with Ajicure MY-24.

# Protocol for Adhesive Formulation and Sample Preparation

Objective: To prepare a one-component epoxy adhesive and cast samples for testing.

Materials:

- Liquid Bisphenol A (BPA) epoxy resin (EEW ~190)
- Ajicure MY-24
- Planetary centrifugal mixer or vacuum mixer
- Substrates for bonding (e.g., aluminum, steel, as per ASTM D1002)
- Molds for casting samples for mechanical and thermal analysis

Procedure:

- Pre-weighing: Accurately weigh the epoxy resin and Ajicure MY-24 in the desired ratio (e.g., 100 parts resin to 25 parts MY-24 by weight).
- Mixing:
  - Place the pre-weighed components into the mixing container.
  - If using a vacuum mixer, apply vacuum to remove entrapped air.
  - Mix at a speed that ensures thorough dispersion without excessive heat generation. A planetary centrifugal mixer is highly effective for achieving a homogeneous, void-free mixture.
  - Visually inspect the mixture to ensure no agglomerates of the hardener are present.
- Substrate Preparation:
  - Clean the surfaces of the substrates to be bonded according to standard procedures (e.g., degreasing with acetone or isopropanol) to ensure optimal adhesion.

- Application and Assembly:
  - Apply the mixed adhesive to one of the prepared substrates.
  - For lap shear specimens, create a defined bond line thickness (e.g., using wire shims).
  - Join the substrates, ensuring proper alignment, and apply light pressure to fixture the assembly.
- Curing:
  - Place the assembled specimens in a calibrated oven.
  - Cure according to the desired schedule (e.g., 100°C for 60 minutes).
  - After the curing cycle, allow the specimens to cool to room temperature before testing.
- Casting for Bulk Properties:
  - Pour the mixed adhesive into pre-heated molds to create samples for tests such as DMA (Dynamic Mechanical Analysis) or DSC (Differential Scanning Calorimetry).
  - Cure the cast samples using the same curing schedule as the bonded assemblies.

## Protocol for Determining Glass Transition Temperature (T<sub>g</sub>) by DSC

Objective: To measure the T<sub>g</sub> of the cured adhesive formulation.

Apparatus:

- Differential Scanning Calorimeter (DSC)

Procedure (based on ASTM E1356):[\[9\]](#)

- Sample Preparation: Prepare a small sample (5-10 mg) from the cured cast adhesive.
- DSC Analysis:

- Place the sample in a DSC pan and seal it.
- Place the pan in the DSC cell.
- Heat the sample at a controlled rate (e.g., 10°C/min) over a temperature range that encompasses the expected T<sub>g</sub>.
- The T<sub>g</sub> is determined as the midpoint of the inflection in the heat flow curve.[9]

## Protocol for Measuring Tensile Shear Strength

Objective: To evaluate the adhesive bond strength.

Apparatus:

- Universal Testing Machine

Procedure (based on ASTM D1002):

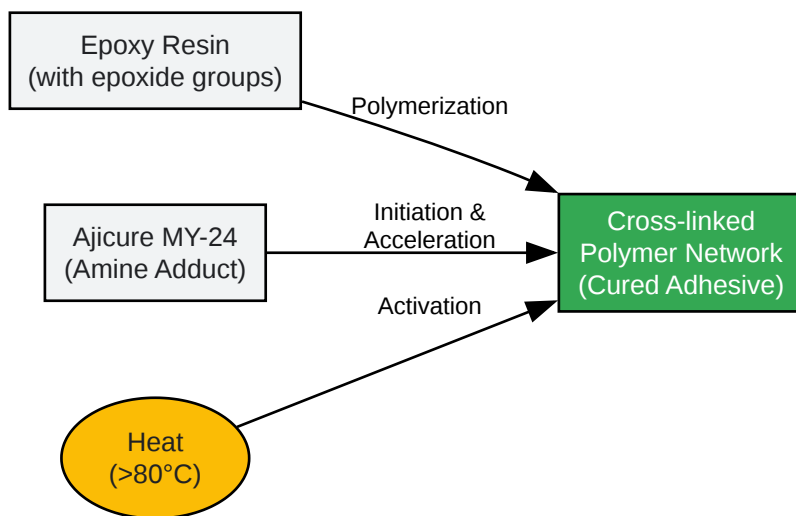
- Specimen Preparation: Prepare single-lap-joint specimens as described in Protocol 4.1.
- Testing:
  - Mount the cured specimen in the grips of the universal testing machine.
  - Apply a tensile load at a constant rate of crosshead movement until failure occurs.
  - Record the maximum load at failure.
- Calculation:
  - Calculate the shear strength by dividing the maximum load by the bond area.

## Visualizations

### Curing Mechanism

The following diagram illustrates the simplified chemical reaction during the curing process. The amine adduct of Ajicure MY-24 initiates the ring-opening polymerization of the epoxy

groups, leading to a cross-linked polymer network.

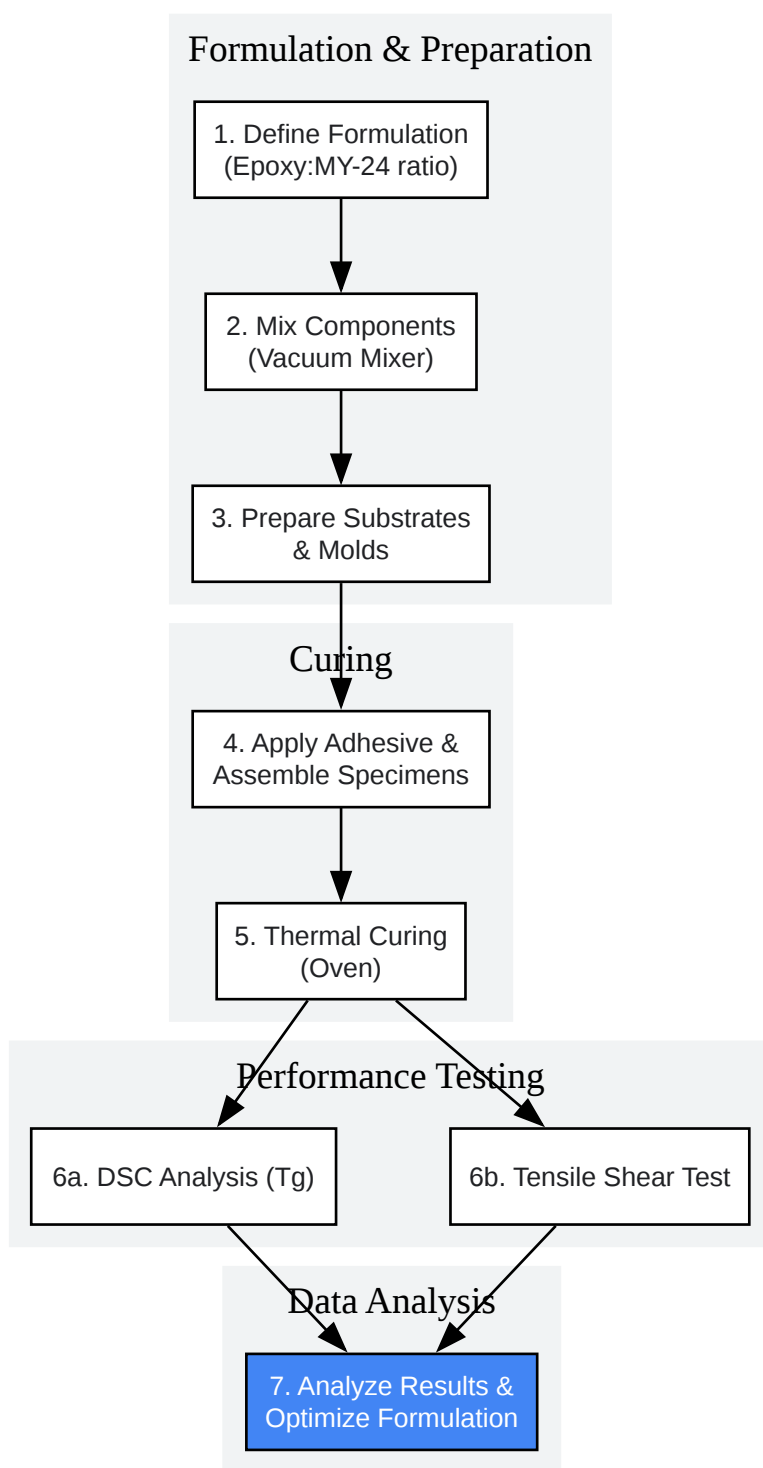


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Caption: Simplified curing reaction of epoxy resin with Ajicure MY-24.

## Experimental Workflow for Adhesive Evaluation

This diagram outlines the typical workflow for formulating and testing a one-component adhesive with Ajicure MY-24.



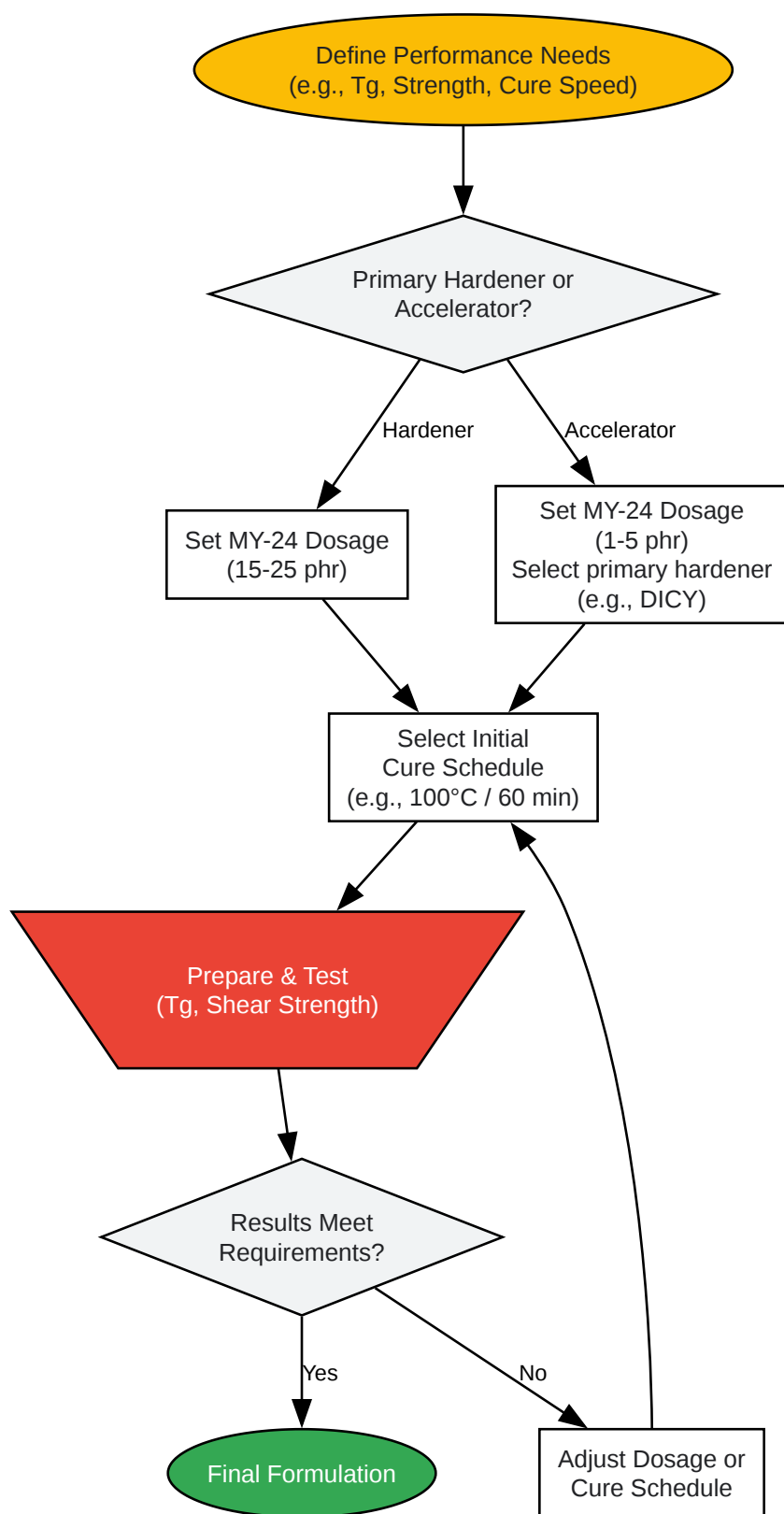
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Caption: Experimental workflow for evaluating Ajicure MY-24 adhesives.



## Formulation Decision Flowchart

This flowchart provides a logical guide for developing a formulation based on performance requirements.



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Caption: Flowchart for formulation development with Ajicure MY-24.

## Safety and Handling

- Handle Ajicure MY-24 in a well-ventilated area to avoid dust inhalation.[2]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[2]
- In case of skin contact, wash the affected area with soap and water.[2]
- In case of eye contact, rinse thoroughly with clean water for at least 15 minutes and seek medical attention.[2]
- Store in a cool, dark place in a tightly sealed container, avoiding humidity.[2]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) for Ajicure MY-24.[2]

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## References

- 1. specialchem.com [specialchem.com]
- 2. ac-catalysts.com [ac-catalysts.com]
- 3. univarsolutions.co.uk [univarsolutions.co.uk]
- 4. Ajicure MY 24 | 134091-75-1 | Benchchem [benchchem.com]
- 5. Ajicure MY 24 | 134091-75-1 | Benchchem [benchchem.com]
- 6. epoxy hardener AJICURE - GUIDELINE [epoxy-hardener.com]
- 7. Latent curing agent AJICURE™ - Ajinomoto Fine-Techno Co., Inc. [aft-website.com]
- 8. epoxy hardener AJICURE - APPLICATIONS [epoxy-hardener.com]
- 9. epotek.com [epotek.com]

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